

Understanding the Surfactant Properties of Dilaurylglycerosulfate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dilaurylglycerosulfate

Cat. No.: B12421066

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dilaurylglycerosulfate is an anionic surfactant belonging to the family of sulfated glycerides. Its molecular structure, featuring a hydrophilic sulfate group attached to a glycerol backbone and two lipophilic lauryl (C12) chains, imparts amphiphilic properties that are of significant interest in various scientific and industrial applications, including diagnostics and potentially drug delivery. This technical guide provides a comprehensive overview of the known and inferred surfactant properties of **Dilaurylglycerosulfate**, detailed experimental protocols for its characterization, and a discussion of its potential applications in drug development.

While specific experimental data for **Dilaurylglycerosulfate** is limited in publicly accessible literature, this guide draws upon established principles of surfactant chemistry and data from structurally related compounds to provide a robust framework for its study and application.

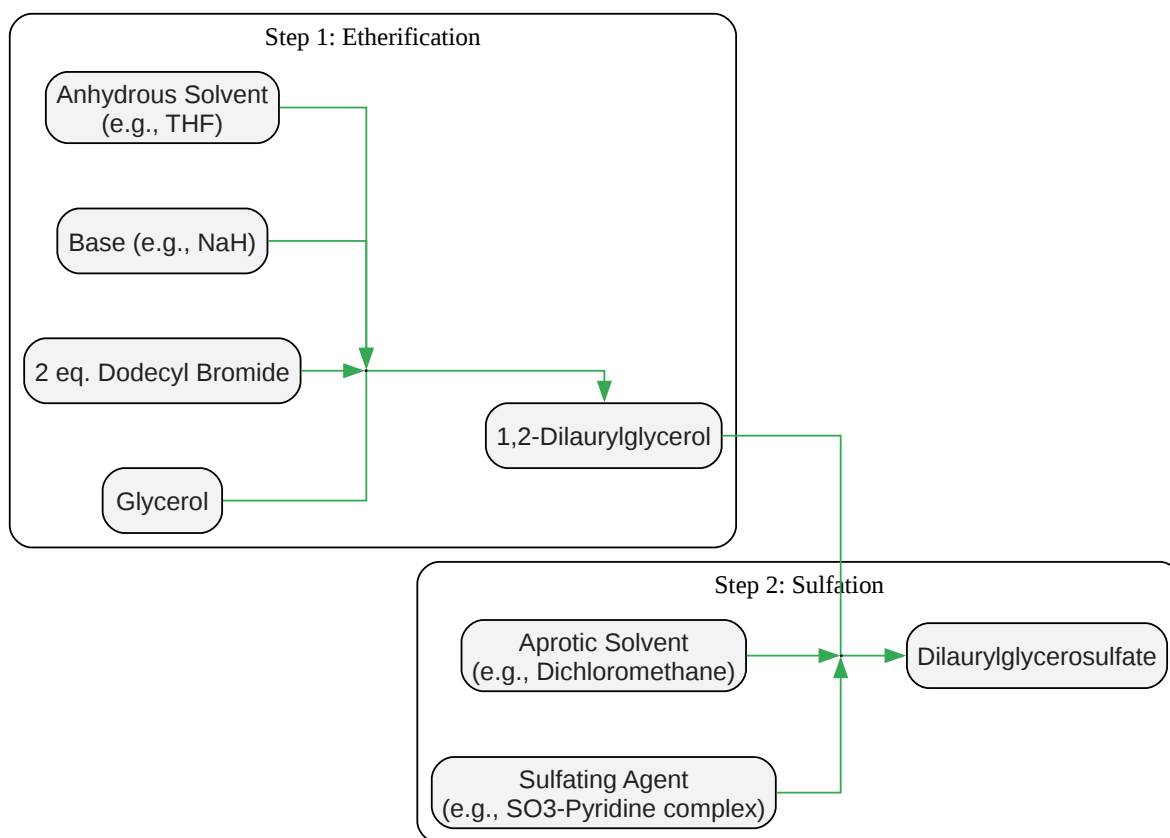
Physicochemical Properties

Quantitative data for **Dilaurylglycerosulfate** is not widely available. The following table summarizes its known chemical properties and provides placeholders for key surfactant parameters that would be determined experimentally.

Property	Value	Reference
Chemical Name	1-Propanol, 2,3-bis(dodecyloxy)-, 1-(hydrogen sulfate)	[1]
Synonyms	Dilaurylglycerosulfate	[1]
CAS Number	99387-94-7	[1]
Molecular Formula	C27H56O6S	[1]
Molecular Weight	508.795 g/mol	[1]
Appearance	Not Available	
Solubility	Expected to be soluble in water	[2]
Critical Micelle Concentration (CMC)	Not Available	
Surface Tension at CMC (γ_{CMC})	Not Available	
Hydrophilic-Lipophilic Balance (HLB)	Not Available (Estimated to be in the range of 10-15)	
Density	0.993 \pm 0.06 g/cm ³ (20 °C, 760 mmHg)	[1]

Synthesis of Dilaurylglycerosulfate

A plausible synthetic route for **Dilaurylglycerosulfate** involves a two-step process starting from glycerol. The first step is the etherification of glycerol with dodecyl bromide to form 1,2-dilaurylglycerol, followed by sulfation of the remaining primary hydroxyl group.



[Click to download full resolution via product page](#)

Plausible synthesis pathway for **Dilaurylglycosulfate**.

Experimental Protocol: Synthesis of Dilaurylglycosulfate

Materials:

- Glycerol

- Dodecyl Bromide
- Sodium Hydride (NaH)
- Anhydrous Tetrahydrofuran (THF)
- Sulfur trioxide-pyridine complex
- Anhydrous Dichloromethane (DCM)
- Sodium Bicarbonate solution
- Anhydrous Sodium Sulfate
- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Step 1: Synthesis of 1,2-Dilaurylglycerol (Etherification)

- In a flame-dried round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), dissolve glycerol in anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium hydride (2.2 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 1 hour.
- Slowly add dodecyl bromide (2.0 equivalents) dropwise to the reaction mixture.
- Heat the reaction to reflux and monitor the progress by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction to room temperature and quench by the slow addition of water.
- Extract the product with a suitable organic solvent (e.g., diethyl ether).

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to obtain 1,2-dilaurylglycerol.

Step 2: Synthesis of **Dilaurylglycerosulfate** (Sulfation)

- Dissolve the purified 1,2-dilaurylglycerol in anhydrous DCM in a flame-dried round-bottom flask under an inert atmosphere.
- Add the sulfur trioxide-pyridine complex (1.1 equivalents) portion-wise at 0 °C.
- Allow the reaction to stir at room temperature and monitor its progress by TLC.
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the final product, if necessary, by a suitable method such as crystallization or chromatography.

Characterization: The structure of the synthesized **Dilaurylglycerosulfate** should be confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

Surfactant Properties and Experimental Protocols

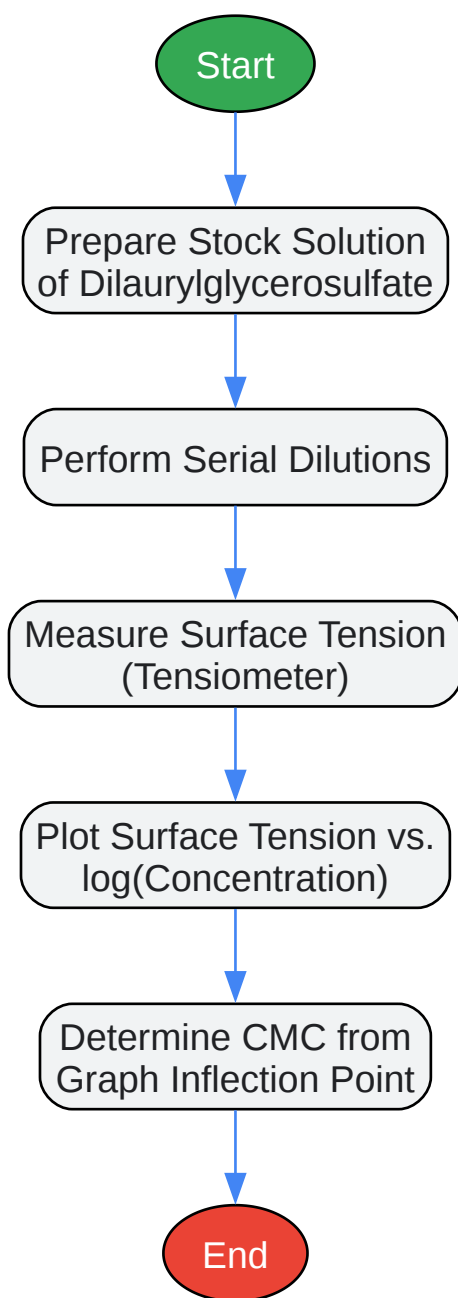
The surfactant properties of **Dilaurylglycerosulfate** are crucial for understanding its behavior in solution and its potential applications. The following sections detail the key surfactant properties and the experimental protocols to determine them.

Critical Micelle Concentration (CMC)

The CMC is the concentration of a surfactant above which micelles form. It is a fundamental parameter that dictates the onset of many surfactant-based phenomena.

Experimental Protocol: Determination of CMC by Surface Tensiometry

- **Preparation of Stock Solution:** Prepare a stock solution of **Dilaurylglycerosulfate** in deionized water at a concentration significantly above the expected CMC.
- **Serial Dilutions:** Prepare a series of dilutions from the stock solution with varying concentrations of the surfactant.
- **Surface Tension Measurement:** Measure the surface tension of each solution using a tensiometer (e.g., using the Du Noüy ring or Wilhelmy plate method).
- **Data Analysis:** Plot the surface tension as a function of the logarithm of the surfactant concentration. The CMC is determined as the point of intersection of the two linear portions of the graph.



[Click to download full resolution via product page](#)

Workflow for CMC determination by surface tensiometry.

Hydrophilic-Lipophilic Balance (HLB)

The HLB value is an empirical scale that indicates the degree of hydrophilicity or lipophilicity of a surfactant. It is useful for selecting surfactants for specific applications like emulsification.

Experimental Protocol: Estimation of HLB by Griffin's Method

For anionic surfactants like **Dilaurylglycerosulfate**, a modified Griffin's method or Davies' method can be used for estimation. However, experimental determination is often more reliable. An experimental approach involves preparing a series of emulsions with a known oil phase and different surfactant blends of known HLB values. The stability of these emulsions is then observed to determine the required HLB for that oil, which corresponds to the HLB of the most stable emulsion.

Calculation of HLB (Davies' Method): $HLB = 7 + \Sigma(\text{hydrophilic group numbers}) - \Sigma(\text{lipophilic group numbers})$

For **Dilaurylglycerosulfate**, the group numbers would be assigned as follows:

- Sulfate group ($\text{OSO}_3^-\text{Na}^+$): ~38.7
- Ester group (COO): ~-0.475 per group (though this is an ether linkage, a similar value for the linking oxygen can be used as an approximation)
- CH_2 group: -0.475 per group
- CH_3 group: -0.475 per group

A precise calculation is challenging without established group numbers for the specific linkages in **Dilaurylglycerosulfate**.

Applications in Drug Development

The amphiphilic nature of **Dilaurylglycerosulfate** suggests its potential utility in various aspects of drug development, particularly in formulation and delivery.

Solubilization of Poorly Water-Soluble Drugs

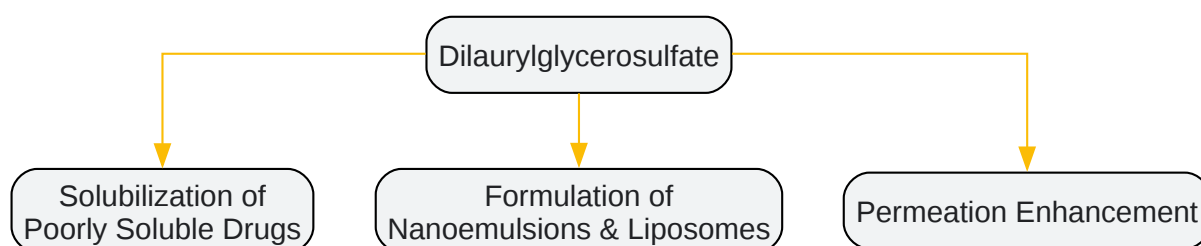
Surfactants are widely used to solubilize hydrophobic drugs, enhancing their bioavailability. Above its CMC, **Dilaurylglycerosulfate** can form micelles that can encapsulate lipophilic drug molecules within their hydrophobic core, thereby increasing their apparent solubility in aqueous media.

Formulation of Nanoemulsions and Liposomes

As a co-emulsifier, **Dilaurylglycerosulfate** can be used to stabilize nanoemulsions, which are promising carriers for targeted drug delivery.^[1] It can also be incorporated into the lipid bilayer of liposomes to modify their surface properties and stability.

Permeation Enhancement

Anionic surfactants can interact with biological membranes, potentially leading to an increase in their permeability. This property could be harnessed to enhance the absorption of drugs across biological barriers.



[Click to download full resolution via product page](#)

Potential drug delivery applications of **Dilaurylglycerosulfate**.

Biocompatibility and Toxicity

The biocompatibility of any surfactant intended for pharmaceutical use is of paramount importance. Anionic surfactants, in general, can exhibit some level of toxicity by interacting with cell membranes and proteins. Therefore, a thorough evaluation of the biocompatibility and cytotoxicity of **Dilaurylglycerosulfate** is essential.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- Cell Culture: Culture a relevant cell line (e.g., Caco-2 for intestinal absorption, HaCaT for dermal application) in appropriate media.
- Treatment: Treat the cells with various concentrations of **Dilaurylglycerosulfate** for a specified period (e.g., 24, 48 hours).

- **MTT Addition:** Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate.
- **Formazan Solubilization:** Add a solubilizing agent (e.g., DMSO or isopropanol) to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- **Data Analysis:** Calculate the percentage of cell viability relative to untreated control cells.

Conclusion

Dilaurylglycerosulfate is an anionic surfactant with a chemical structure that suggests promising surfactant properties. While specific experimental data is scarce, this guide provides a comprehensive framework for its synthesis and characterization based on established methodologies for similar compounds. Its potential applications in drug delivery, particularly in the formulation of poorly soluble drugs, warrant further investigation. A critical aspect of its future development will be a thorough assessment of its biocompatibility and toxicity profile. The detailed protocols and conceptual diagrams presented herein are intended to facilitate and guide future research into the surfactant properties and applications of **Dilaurylglycerosulfate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dilaurylglycerosulfate | CAS#:99387-94-7 | Chemsrce [chemsrc.com]
- 2. chemicalindustriesscrets.com [chemicalindustriesscrets.com]
- To cite this document: BenchChem. [Understanding the Surfactant Properties of Dilaurylglycerosulfate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12421066#understanding-the-surfactant-properties-of-dilaurylglycerosulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com